

Application Notes and Protocols for In Vivo Studies with AM3102

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Compound of Interest		
Compound Name:	AM3102	
Cat. No.:	B1664824	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

AM3102 is a synthetic analog of oleoylethanolamide (OEA), an endogenous lipid mediator that regulates feeding, body weight, and lipid metabolism.[1] Like OEA, **AM3102** functions as a potent agonist of the Peroxisome Proliferator-Activated Receptor Alpha (PPARα), a nuclear receptor that plays a critical role in the transcriptional regulation of genes involved in fatty acid oxidation and inflammation.[1] Notably, **AM3102** is designed to be resistant to enzymatic hydrolysis, offering potentially improved stability and a longer duration of action in vivo compared to its natural counterpart.[1]

These application notes provide detailed protocols and essential data for the preparation and administration of **AM3102** in preclinical in vivo studies, with a focus on rodent models. The information is curated to assist researchers in designing and executing robust experiments to evaluate the therapeutic potential of **AM3102**.

Physicochemical Properties and Storage

A clear understanding of the physicochemical properties of **AM3102** is fundamental for its proper handling and formulation.

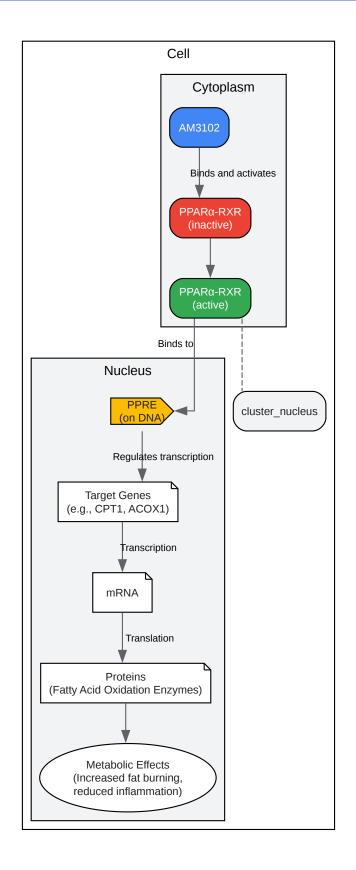


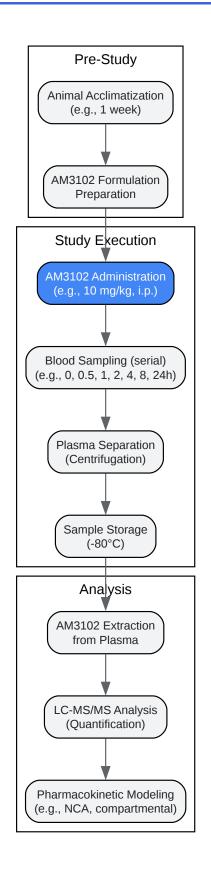
Property	Value	Source
Molecular Formula	C21H41NO2	MedKoo Biosciences
Molecular Weight	339.56 g/mol	MedKoo Biosciences
Appearance	Solid powder	MedKoo Biosciences
Solubility	Soluble in DMSO	MedKoo Biosciences
Storage	Short term (days to weeks): 0 - 4°C, dry and dark. Long term (months to years): -20°C.	MedKoo Biosciences

Mechanism of Action: PPARα Activation

AM3102 exerts its biological effects primarily through the activation of PPARα. Upon binding to its ligand, PPARα forms a heterodimer with the Retinoid X Receptor (RXR). This complex then binds to specific DNA sequences known as Peroxisome Proliferator Response Elements (PPREs) in the promoter region of target genes, thereby modulating their transcription.







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References

- 1. medkoo.com [medkoo.com]
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